

# An In-depth Technical Guide to 2-Cyclohexylphenol: Chemical Properties and Structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Cyclohexylphenol**

Cat. No.: **B093547**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **2-Cyclohexylphenol**. The information is intended to support research, development, and application activities within the chemical and pharmaceutical sciences.

## Chemical Structure and Identification

**2-Cyclohexylphenol** is an organic compound featuring a phenol ring substituted with a cyclohexyl group at the ortho position.<sup>[1]</sup> This structure, with its combination of a hydrophilic hydroxyl group and a bulky, non-polar cyclohexyl group, imparts unique chemical and physical properties to the molecule.<sup>[1][2]</sup>

Key Structural Identifiers:

- IUPAC Name: **2-cyclohexylphenol**<sup>[3]</sup>
- CAS Number: 119-42-6<sup>[3]</sup>
- Synonyms: o-Cyclohexylphenol, 2-Hydroxyphenylcyclohexane, Phenol, 2-cyclohexyl-<sup>[1][4]</sup>
- Molecular Formula: C<sub>12</sub>H<sub>16</sub>O<sup>[3]</sup>

- SMILES: OC1=C(C2CCCCC2)C=CC=C1[1]
- InChI: InChI=1S/C12H16O/c13-12-9-5-4-8-11(12)10-6-2-1-3-7-10/h4-5,8-10,13H,1-3,6-7H2[1][5]
- InChIKey: MVRPPTGLVPEMPI-UHFFFAOYSA-N[1][5]

<a href="#">Chemical Structure</a>	IUPAC Name: 2-cyclohexylphenol	CAS: 119-42-6	Formula: C <sub>12</sub> H <sub>16</sub> O	SMILES: OC1=C(C2CCCCC2)C=CC=C1
Key Identifiers				

Figure 1: Structure and Identifiers of 2-Cyclohexylphenol

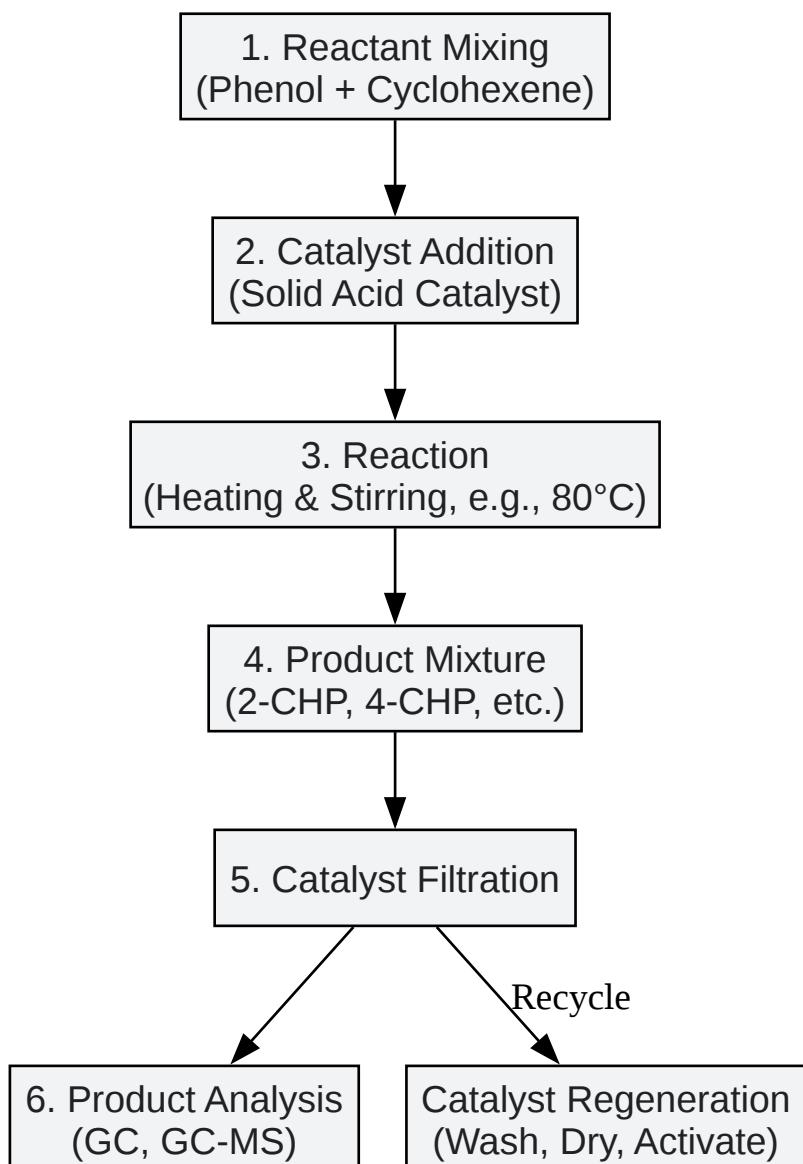


Figure 2: General Workflow for Synthesis

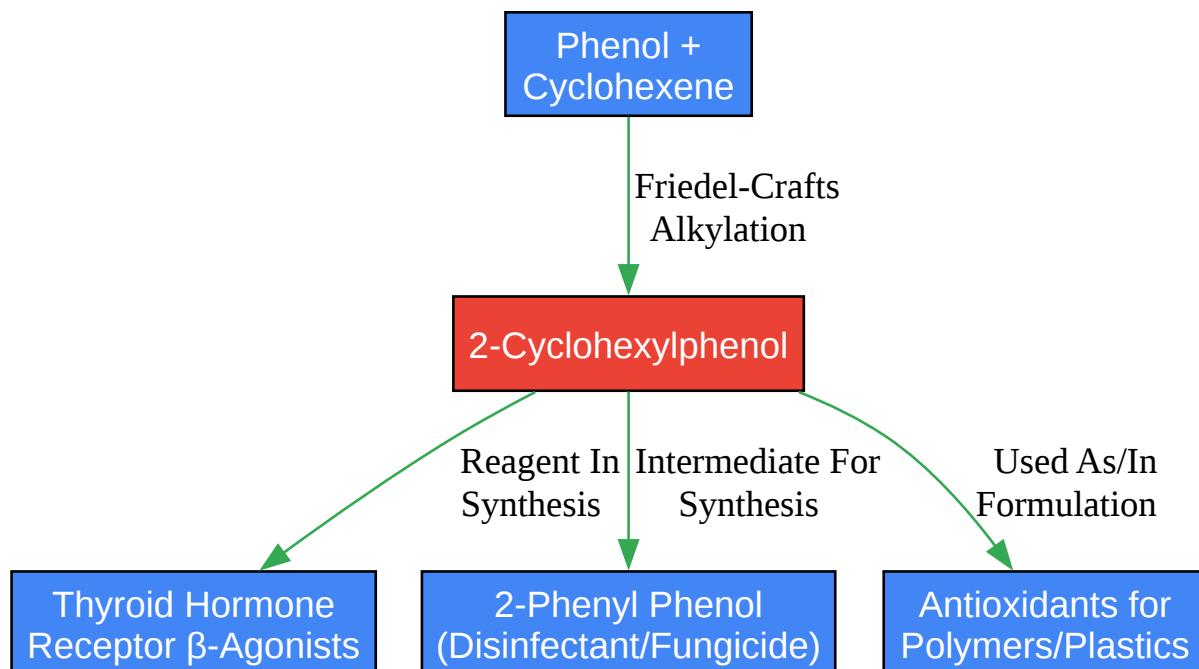


Figure 3: Role as a Chemical Intermediate

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## References

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